

Application Note: Separation of Uranium from Copper Concentrate by Magnetic Separation

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Compound of Interest

Compound Name: Copper;uranium

Cat. No.: B14721803

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Introduction

In many polymetallic ore bodies, uranium-bearing minerals are found in close association with copper sulfides. The presence of uranium in copper concentrates is often undesirable due to penalties imposed by smelters and the associated radioactivity. Magnetic separation presents a viable physical method to selectively remove uranium minerals from copper concentrates, thereby upgrading the final copper product. This technique leverages the inherent differences in magnetic susceptibility between the target minerals.[1]

The primary uranium mineral, uraninite, and many of its alteration products are paramagnetic, meaning they are weakly attracted to a magnetic field.[2] In contrast, common copper sulfide minerals such as chalcopyrite are typically diamagnetic or weakly paramagnetic.[3] This difference allows for effective separation using high-intensity or high-gradient magnetic separators, such as the Wet High-Intensity Magnetic Separator (WHIMS).[1][4] The WHIMS process is particularly effective for treating fine and ultra-fine particles, which are common in flotation concentrates.[2][4] By passing a slurry of the copper concentrate through a high-intensity magnetic field, the paramagnetic uranium minerals are captured by a matrix, while the non-magnetic copper minerals pass through, resulting in a cleaner, uranium-depleted copper concentrate.[5]

Experimental Data

The efficiency of the separation is influenced by several factors, including slurry pH, particle size, and magnetic field strength.[1][2] The following tables summarize experimental results

from studies on the magnetic separation of uranium from copper flotation concentrates.

Table 1: Effect of Slurry pH on Separation Efficiency

This experiment was conducted on a re-cleaner flotation concentrate with a copper grade of 29.5%. The goal was to separate uraninite from the copper sulfides.[\[1\]](#)[\[6\]](#)

Parameter	pH 4.0	pH 8.5 (Natural)
Non-Magnetic Fraction (Product)		
Copper Recovery (%)	78.9	80.0
Copper Grade (%)	33.1	-
Uranium Distribution (%)	39.9	61.8
Magnetic Fraction (Tailings)		
Uranium Distribution (%)	60.1	38.2
Copper Content (%)	~20.0	-

Data sourced from patent information.[\[1\]](#)[\[6\]](#)

Table 2: Integrated Flotation and Magnetic Separation Results

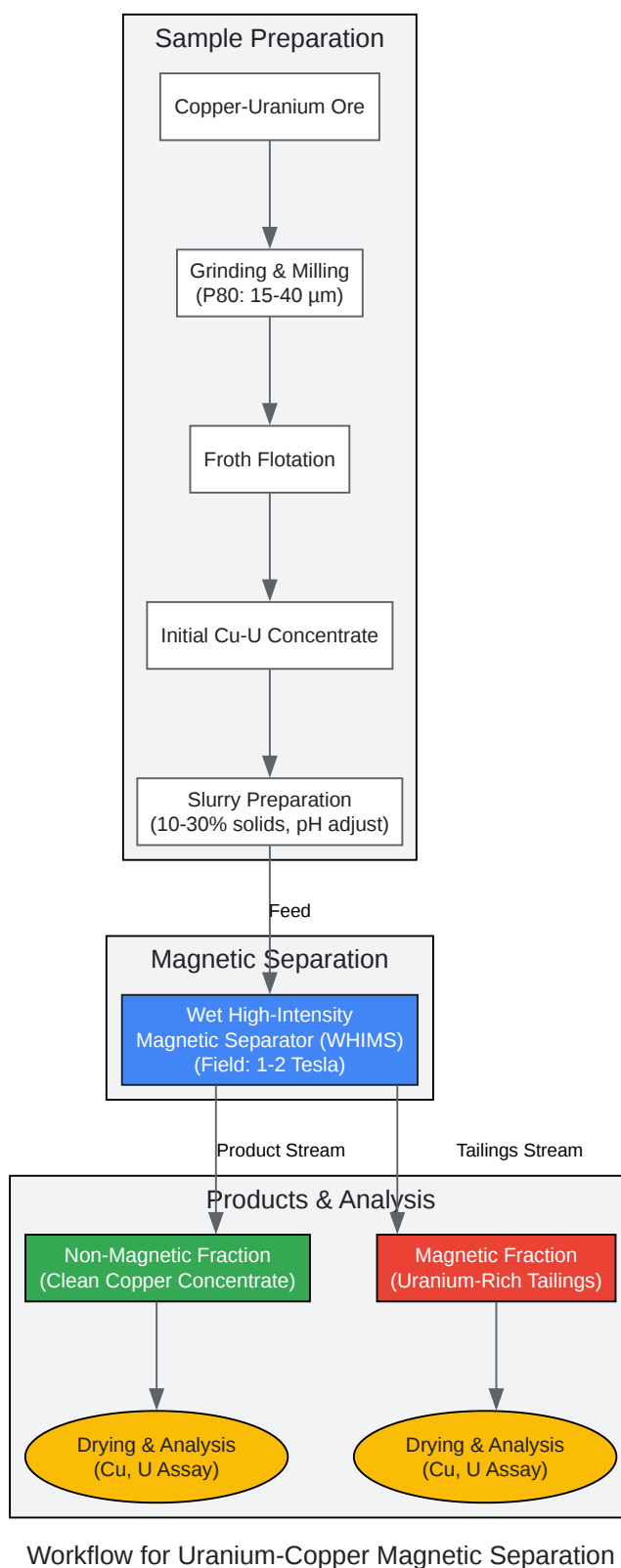
This table shows the results of a process where a flotation concentrate was subjected to high-intensity magnetic separation.[\[1\]](#)

Product Stream	Mass Dist. (%)	Cu Grade (%)	U Grade (ppm)	Cu Dist. (%)	U Dist. (%)
Flotation Concentrate (Feed)	4.4	30.8	138	92.0	8.2
Non-Magnetic Concentrate (Product)	3.7	33.8	91	84.9	4.5
Magnetic Product (Tailings)	-	-	-	-	-

Data sourced from patent information.[\[1\]](#)

Experimental Workflow

The following diagram illustrates the general workflow for the separation of uranium from copper concentrate using Wet High-Intensity Magnetic Separation (WHIMS).



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Caption: Process flow from ore preparation to final product analysis.

Laboratory Protocol: Wet High-Intensity Magnetic Separation (WHIMS)

This protocol outlines a general procedure for separating paramagnetic uranium minerals from a copper concentrate using a laboratory-scale WHIMS unit.

1.0 Objective

To reduce the uranium content in a copper concentrate by selectively capturing uranium-bearing minerals in a high-intensity magnetic field.

2.0 Materials and Equipment

- Feed Material: Copper concentrate containing uranium minerals.
- Equipment:
 - Laboratory-scale Wet High-Intensity Magnetic Separator (WHIMS).[\[5\]](#)
 - Grinding mill (if particle size reduction is needed).
 - Beakers, graduated cylinders, and wash bottles.
 - Drying oven.
 - Analytical equipment for Cu and U assay (e.g., AAS, ICP-MS).
- Reagents:
 - Deionized water.
 - pH modifiers (e.g., H_2SO_4 , NaOH) as needed.

3.0 Sample Preparation

- Particle Size Analysis: Ensure the feed material has a particle size distribution suitable for separation. A P80 (80% passing) of 15-40 microns is often effective.[\[1\]](#)[\[6\]](#) If necessary, re-grind the concentrate to achieve the target size.

- Slurry Preparation:

- Prepare a slurry of the copper concentrate in deionized water. A solids concentration of 10-30% by weight is typically used.[2][4]
- Measure the natural pH of the slurry. If the process requires pH modification (e.g., to pH 4.0), slowly add the appropriate reagent while stirring.[1]
- Ensure the slurry is well-dispersed to prevent particle agglomeration.

4.0 WHIMS Operation Procedure

- Separator Setup:

- Select an appropriate matrix for the canister (e.g., expanded metal, steel wool) based on the particle size of the feed.[5] Finer particles generally require a matrix with more capture points, like steel wool.[4]
- Install the canister in the WHIMS unit.
- Turn on the power to the electromagnetic coils and set the desired magnetic field strength. A field of 1-2 Tesla (10,000-20,000 Gauss) is common for capturing weakly magnetic minerals.[5]

- Separation:

- Begin feeding the prepared slurry into the top of the WHIMS canister at a controlled flow rate.[2]
- The non-magnetic particles (copper concentrate) will pass through the matrix and be collected from the bottom outlet. This is the Non-Magnetic Fraction.[5]
- The paramagnetic particles (uranium minerals) will be captured and held within the matrix.[5]

- Washing Cycle:

- Once the entire feed slurry has passed through, feed a known volume of wash water through the matrix with the magnetic field still on.[5]
- This step displaces any physically entrapped non-magnetic particles, improving the grade of the magnetic fraction and the recovery of the non-magnetic fraction. Collect this wash water with the non-magnetic fraction.
- Collection of Magnetic Fraction:
 - Place a new collection container under the outlet.
 - Turn off the power to the electromagnetic coils. This will release the captured magnetic particles from the matrix.[5]
 - Vigorously flush the matrix with deionized water to ensure all captured particles are collected. This is the Magnetic Fraction.[7]

5.0 Post-Separation Analysis

- Drying: Separately filter and dry the collected Non-Magnetic and Magnetic fractions in an oven at a suitable temperature (e.g., 105°C) until a constant weight is achieved.
- Mass Balance: Weigh both dried fractions to determine the mass distribution.
- Chemical Assay: Analyze representative samples from the feed, non-magnetic fraction, and magnetic fraction to determine their copper and uranium content.
- Performance Calculation: Calculate the copper recovery, uranium rejection, and the final grades of the products to evaluate the separation efficiency.

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